

Introduction: The Convergence of a Privileged Scaffold and a Critical Interaction

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Compound of Interest

Compound Name: Benzo[B]thiophene-7-carboxamide

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The benzo[b]thiophene core is a well-established "privileged scaffold" in medicinal chemistry, forming the structural foundation of numerous approved drugs and clinical candidates, including raloxifene, sertaconazole, and zileuton.^{[1][2]} Its rigid, planar structure and lipophilic nature make it an ideal anchor for presenting functional groups to biological targets. When this scaffold is functionalized with a primary carboxamide group at the 7-position, the resulting molecule, **benzo[b]thiophene-7-carboxamide**, gains a powerful and versatile tool for molecular recognition: the hydrogen bond.

Hydrogen bonding is a fundamental, non-covalent interaction that governs molecular recognition events, from the stability of DNA duplexes to the specific binding of a drug to its target protein.^{[3][4]} The ability of a molecule to act as a hydrogen bond donor (HBD) or a hydrogen bond acceptor (HBA) dictates its solubility, permeability, and binding affinity.^[4] The primary carboxamide group is particularly significant as it possesses both strong HBD and HBA capabilities, allowing it to form robust and directional interactions.^{[3][5]}

This guide provides an in-depth analysis of the hydrogen bond donor and acceptor profile of **benzo[b]thiophene-7-carboxamide**. We will dissect the molecule's structural features, identify its key hydrogen bonding sites, and detail both experimental and computational methodologies

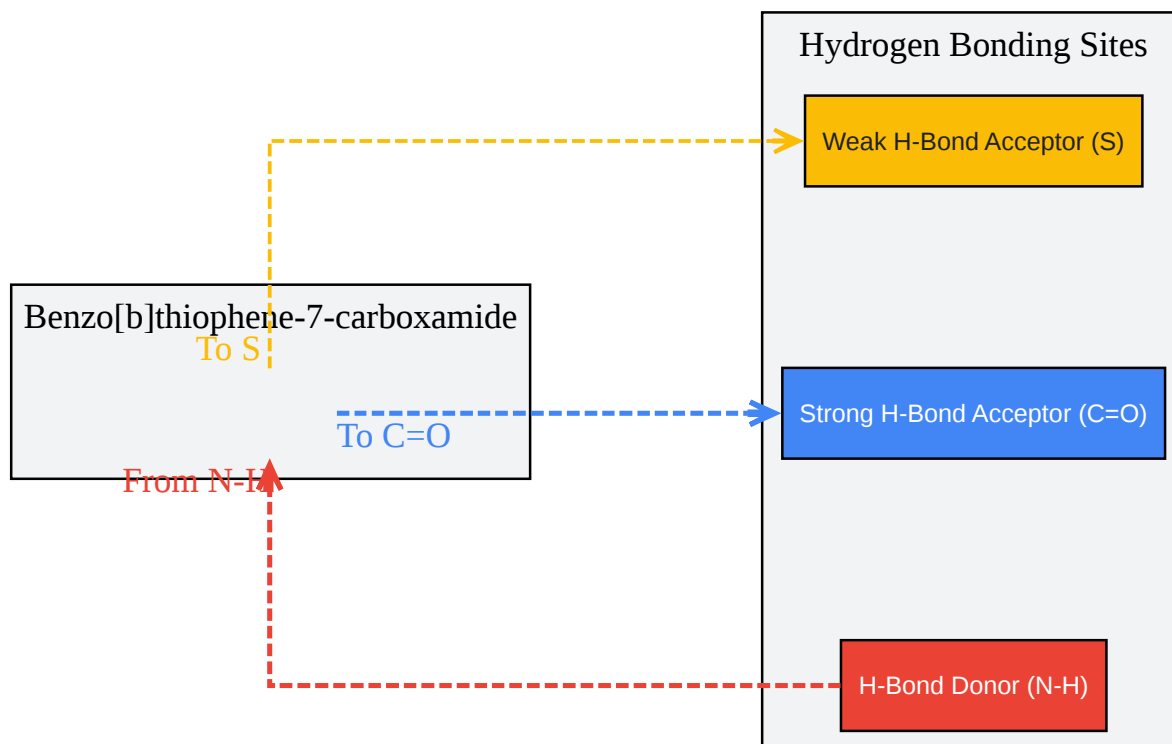
for characterizing these interactions. This document is intended for researchers, medicinal chemists, and materials scientists seeking to leverage the hydrogen bonding potential of this important molecular framework.

Molecular Architecture and Hydrogen Bonding Potential

The hydrogen bonding capacity of **benzo[b]thiophene-7-carboxamide** is dictated by its constituent functional groups: the primary amide (-CONH₂) and the benzothiophene ring system.

- **Hydrogen Bond Donors (HBDs):** The primary source of hydrogen bond donation is the amide group. The two hydrogen atoms attached to the nitrogen (N-H) are polarized due to the high electronegativity of the nitrogen atom, making them effective donors.^{[6][7]}
- **Hydrogen Bond Acceptors (HBAs):** The molecule presents multiple sites for accepting hydrogen bonds:
 - **Carbonyl Oxygen (C=O):** The oxygen atom of the carbonyl group is the most potent hydrogen bond acceptor due to its high electronegativity and the presence of two lone pairs of electrons.^{[3][6]}
 - **Thiophene Sulfur (S):** The sulfur atom in the thiophene ring can act as a weak hydrogen bond acceptor. Studies on Y-S-Z systems have shown that the frequency of S...H bond formation is relatively low, especially when the sulfur is part of an aromatic system, which tends to increase its positive character.^[8]
 - **Amide Nitrogen (N):** While the nitrogen atom's lone pair is delocalized through resonance with the carbonyl group, it can still function as a weak HBA.

The interplay of these sites allows for the formation of complex intra- and intermolecular hydrogen bonding networks that define the molecule's behavior in solid and solution states.



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Caption: Hydrogen bond donor and acceptor sites on **benzo[b]thiophene-7-carboxamide**.

The Classic Amide Homosynthon

In the solid state, primary amides frequently form a highly stable, dimeric hydrogen-bonding motif known as the $R^2_2(8)$ ring.^[3] This interaction involves a head-to-tail arrangement where the syn-oriented N-H of one molecule donates to the carbonyl oxygen of a second molecule, and vice-versa.^{[3][9]} This robust, self-complementary interaction is a primary driver of crystal packing and self-assembly.

Caption: The $R^2_2(8)$ amide-amide homosynthon motif common in primary amides.

Experimental Methodologies for Characterization

A multi-faceted experimental approach is necessary to fully characterize the hydrogen bonding profile in both solid and solution phases.

X-ray Crystallography: The Definitive Solid-State View

Single-crystal X-ray diffraction (XRD) provides unambiguous evidence of hydrogen bonding networks in the crystalline state.^[10] It yields precise atomic coordinates, allowing for the direct measurement of bond lengths and angles that define a hydrogen bond (D-H...A).

Protocol for Single-Crystal X-ray Diffraction:

- Crystal Growth:
 - Objective: To obtain single crystals of high quality suitable for diffraction.
 - Method: Slowly evaporate a solution of **benzo[b]thiophene-7-carboxamide** in a suitable solvent system (e.g., ethanol, ethyl acetate, or a mixture). Vapor diffusion (e.g., a vial of the compound solution placed in a sealed jar containing a poor solvent like hexane) is another effective technique. Causality: Slow crystal growth minimizes defects and allows for the formation of a well-ordered lattice, which is essential for obtaining high-resolution diffraction data.
- Data Collection:
 - Instrument: A single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo K α or Cu K α) and a detector (e.g., CCD or CMOS).^[11]
 - Procedure: Mount a suitable crystal on a goniometer head. Collect a series of diffraction images as the crystal is rotated in the X-ray beam.
- Structure Solution and Refinement:
 - Software: Use standard crystallographic software packages (e.g., SHELXS, SHELXL, Olex2).^[11]
 - Process: The diffraction data is used to solve the phase problem and generate an initial electron density map. The atomic model is then built and refined against the experimental data to minimize the difference between observed and calculated structure factors.
- Analysis:

- Focus: Identify all potential D-H...A interactions. A hydrogen bond is typically characterized by a D...A distance of $< 3.5 \text{ \AA}$ and a D-H...A angle of $> 120^\circ$.
- Visualization: Use software like Mercury to visualize crystal packing and hydrogen bonding motifs.

Caption: General experimental workflow for X-ray crystallographic analysis.

Spectroscopic Techniques: Probing Interactions in Solution

While XRD is powerful, it is limited to the solid state. Spectroscopic methods are essential for understanding hydrogen bonding behavior in the solution phase, which is more relevant for many biological and chemical applications.

^1H NMR Spectroscopy: The chemical shift (δ) of amide N-H protons is highly sensitive to their environment. In a non-hydrogen-bonding solvent (like CDCl_3), N-H protons typically appear as a broad signal. Upon addition of a hydrogen-bond-accepting solvent (like DMSO- d_6) or upon concentration-dependent self-association, the signal shifts downfield (to a higher ppm value), indicating involvement in a hydrogen bond.[\[10\]](#)

FTIR Spectroscopy: Hydrogen bonding perturbs the vibrational frequencies of the involved functional groups.[\[5\]](#)

- **N-H Stretch:** For a primary amide, two N-H stretching bands are observed (symmetric and asymmetric) typically in the range of $3170\text{--}3370 \text{ cm}^{-1}$. Involvement in hydrogen bonding causes these bands to broaden and shift to a lower frequency (redshift).[\[5\]](#)
- **C=O Stretch (Amide I band):** The strong carbonyl stretch, typically found between $1630\text{--}1680 \text{ cm}^{-1}$, also shifts to a lower frequency upon hydrogen bond formation at the carbonyl oxygen.[\[5\]](#)[\[12\]](#)

Protocol for FTIR Analysis:

- **Sample Preparation:** Prepare solutions of **benzo[b]thiophene-7-carboxamide** at varying concentrations in a non-polar solvent (e.g., CCl_4 or CHCl_3). Prepare a solid-state sample as a KBr pellet or using an ATR accessory.

- **Data Acquisition:** Record the infrared spectrum for each sample using an FTIR spectrometer.
- **Analysis:** Compare the spectra. A shift in the N-H and C=O stretching frequencies to lower wavenumbers as concentration increases is indicative of intermolecular hydrogen bonding. The solid-state spectrum will typically show the most significant shifts due to the highly ordered hydrogen-bonded network in the crystal lattice.

Computational Modeling: A Predictive and Explanatory Tool

Computational chemistry provides invaluable insights into the energetics and electronics of hydrogen bonding, complementing experimental data. Density Functional Theory (DFT) is a robust method for this purpose.^{[13][14]}

Workflow for DFT Analysis:

- **Structure Optimization:**
 - **Objective:** Find the lowest energy (most stable) conformation of the molecule.
 - **Method:** Start with an initial 3D structure of **benzo[b]thiophene-7-carboxamide**. Perform a geometry optimization using a suitable DFT functional (e.g., B3LYP) and basis set (e.g., 6-311++G(d,p)). This level of theory provides a good balance of accuracy and computational cost for organic molecules.
- **Dimer/Cluster Modeling:**
 - **Objective:** To quantify the strength of intermolecular interactions.
 - **Method:** Construct a model of the hydrogen-bonded dimer (e.g., in the R²₂(8) motif). Optimize the geometry of the entire complex.
- **Interaction Energy Calculation:**
 - **Method:** The hydrogen bond interaction energy (E_{int}) can be calculated by subtracting the energies of the individual optimized monomers (E_A and E_B) from the energy of the optimized dimer (E_{AB}).

- Equation: $E_{\text{int}} = E_{\text{AB}} - (E_{\text{A}} + E_{\text{B}})$
- Correction: This energy should be corrected for Basis Set Superposition Error (BSSE) using the counterpoise correction method to obtain a more accurate value.
- Molecular Electrostatic Potential (MEP) Mapping:
 - Objective: To visualize the electron-rich and electron-poor regions of the molecule.
 - Analysis: The MEP map visually confirms the HBD and HBA sites. Negative potential (typically colored red) is concentrated around the carbonyl oxygen, indicating the HBA site. Positive potential (typically blue) is located on the amide protons, indicating the HBD sites.

Caption: A typical workflow for the computational analysis of hydrogen bonding.

Quantitative Data Summary

While specific experimental data for **benzo[b]thiophene-7-carboxamide** is not readily available in the literature, we can compile expected values based on extensive studies of similar amide-containing molecules.

Parameter	Typical Range/Value	Method of Determination	Significance
H-Bond Donor Count	2	Molecular Inspection	Defines the maximum number of H-bonds the molecule can donate. [15] [16]
H-Bond Acceptor Count	2-3 (Strong: 2, Weak: 1)	Molecular Inspection	Defines the maximum number of H-bonds the molecule can accept. [15] [16]
N-H...O Bond Length	1.8 - 2.2 Å	X-ray Crystallography	Shorter distances indicate stronger hydrogen bonds.
N...O Distance	2.8 - 3.2 Å	X-ray Crystallography	The distance between the donor and acceptor heavy atoms.
N-H...O Bond Angle	150 - 180°	X-ray Crystallography	Angles closer to 180° indicate stronger, more directional bonds.
Interaction Energy	-5 to -8 kcal/mol (per H-bond)	Computational (DFT)	Quantifies the energetic stability gained from the H-bond formation.
$\Delta\delta$ (^1H NMR, N-H)	1-3 ppm (downfield shift)	NMR Spectroscopy	Magnitude of the shift in an H-bonding vs. non-H-bonding solvent.
$\Delta\nu$ (FTIR, C=O)	15-40 cm^{-1} (redshift)	FTIR Spectroscopy	Magnitude of the frequency shift upon H-bond formation. [5]

Implications for Drug Discovery and Materials Science

A thorough understanding of the hydrogen bond profile of **benzo[b]thiophene-7-carboxamide** is paramount for its application in rational design.

- In Drug Discovery: When designing a ligand for a protein target, the amide group can be positioned to form critical hydrogen bonds with amino acid residues (e.g., backbone C=O or N-H groups, or side chains of Asp, Glu, Asn, Gln, Ser).^[3] The two N-H donors and the C=O acceptor provide a specific "pharmacophore" pattern. Knowing the preferred geometry and strength of these interactions allows for the optimization of binding affinity and selectivity.
- In Materials Science: The strong, directional, and self-complementary nature of the amide-amide hydrogen bond makes this molecule a candidate for designing self-assembling systems.^[3] This could lead to the formation of supramolecular polymers, gels, or liquid crystals where the hydrogen bonds dictate the overall architecture and material properties.

Conclusion

Benzo[b]thiophene-7-carboxamide possesses a rich and well-defined hydrogen bonding profile dominated by the primary carboxamide functionality. The two N-H groups act as robust hydrogen bond donors, while the carbonyl oxygen serves as a strong acceptor, facilitating the formation of stable intermolecular networks, most notably the classic $R^2_2(8)$ amide dimer. The thiophene sulfur atom offers an additional, albeit weak, acceptor site. A synergistic approach combining X-ray crystallography for solid-state analysis, NMR and FTIR spectroscopy for solution-phase behavior, and DFT calculations for energetic and electronic insights is essential for a complete characterization. Harnessing this detailed understanding is critical for the rational design of novel therapeutics and advanced functional materials based on the versatile benzo[b]thiophene scaffold.

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